

Application Notes and Protocols for UNC4976 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: UNC4976

Cat. No.: B1194538

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Introduction

UNC4976 is a potent, cell-permeable chemical probe that acts as a positive allosteric modulator (PAM) of the Polycomb Repressive Complex 1 (PRC1) chromodomain protein, CBX7.^[1] Unlike competitive inhibitors, **UNC4976** enhances the binding of the CBX7 chromodomain to nucleic acids, leading to rapid and significant impacts on PRC1 occupancy on chromatin and the expression of Polycomb target genes.^[1] This unique mechanism of action makes **UNC4976** a valuable tool for studying the intricacies of Polycomb-mediated gene silencing and for developing novel therapeutic agents that target this pathway, which is often dysregulated in cancer and other diseases.^{[1][2]} These application notes provide detailed protocols for high-throughput screening (HTS) assays utilizing **UNC4976** to identify and characterize modulators of CBX7.

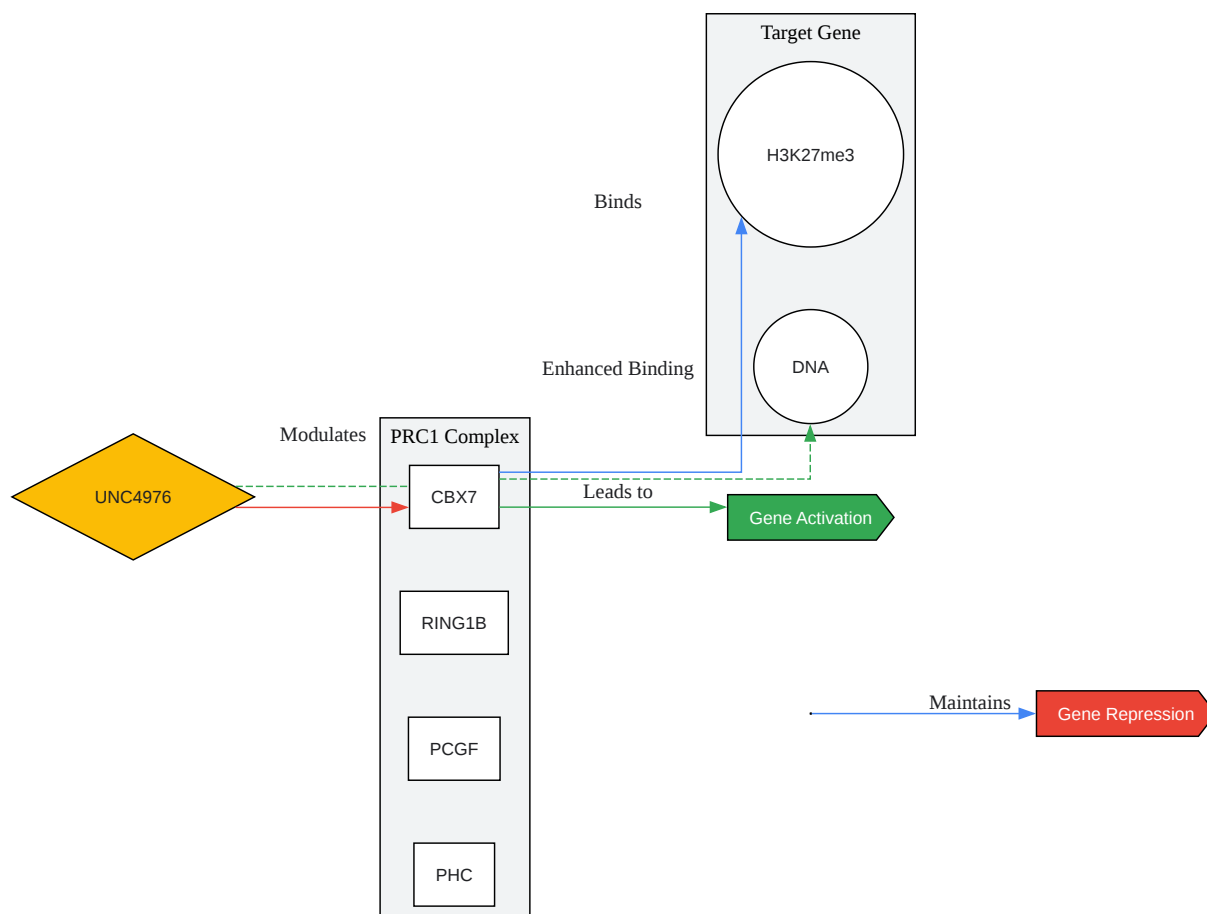
Mechanism of Action of UNC4976

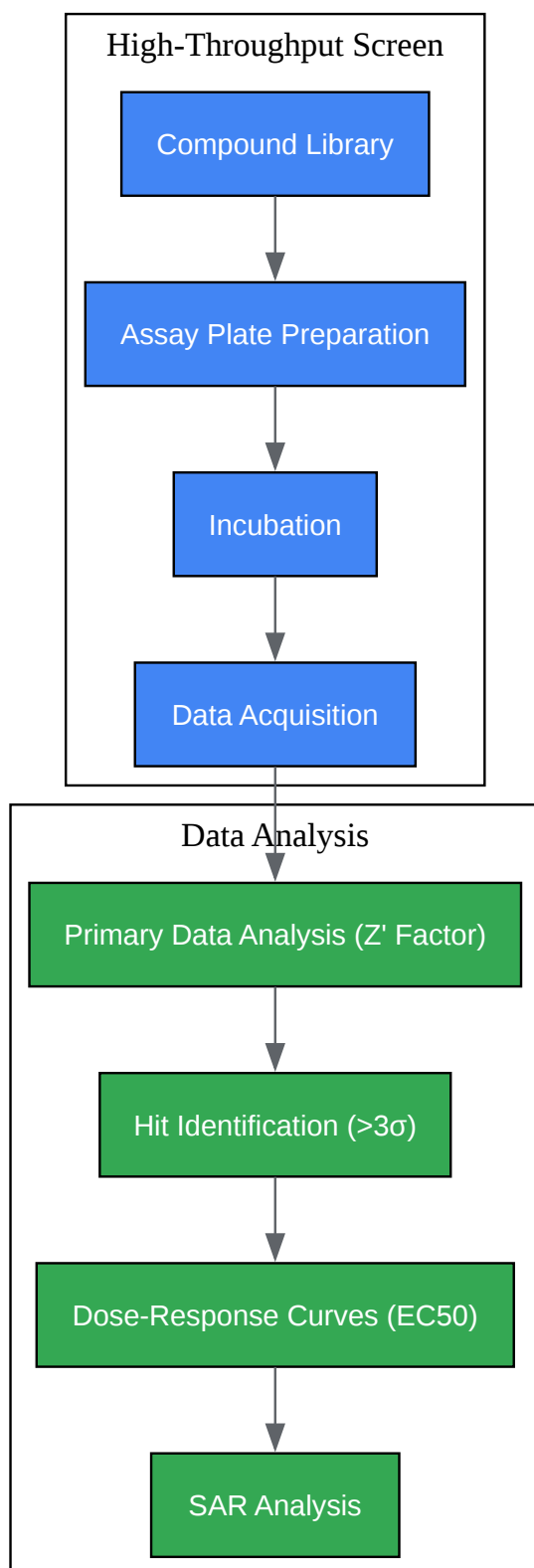
UNC4976 functions as a positive allosteric modulator of CBX7.^[1] It binds to the CBX7 chromodomain and, instead of blocking the interaction with its natural ligand, it enhances the affinity of CBX7 for nucleic acids.^[1] This allosteric modulation leads to a stabilization of the CBX7-nucleic acid complex.^[1] In a cellular context, this results in the displacement of CBX7-containing PRC1 from its target genes, ultimately leading to an increased expression of these genes.^[1] This mechanism is distinct from previously developed inhibitors like UNC3866, which

acts as a silent allosteric modulator.[1] The enhanced cellular efficacy of **UNC4976**, despite similar in vitro binding affinities to UNC3866, is attributed to its unique PAM activity.[1][2]

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the Polycomb Repressive Complex 1 (PRC1) signaling pathway and a typical high-throughput screening workflow for identifying modulators of CBX7.





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References

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- 2. Reprogramming CBX8-PRC1 function with a positive allosteric modulator - PMC [pmc.ncbi.nlm.nih.gov]
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